

Technical Analysis: Spectroscopic Characterization of 2-(4-(4-Nitrophenoxy)phenyl)ethanamine

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Compound of Interest

Compound Name: 2-(4-(4-Nitrophenoxy)phenyl)ethanamine

Cat. No.: B12283932

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Executive Summary & Compound Identity

2-(4-(4-Nitrophenoxy)phenyl)ethanamine is a diaryl ether scaffold featuring a primary ethylamine tail and a para-nitro substitution.^{[1][2]} It serves as a direct precursor to TOAM (Thyronamine) analogs via nitro-reduction and is a structural probe for understanding the electronic requirements of the thyronine binding pocket.^[1]

- IUPAC Name: 2-[4-(4-nitrophenoxy)phenyl]ethanamine^{[1][2]}

- Molecular Formula:

^{[1][2]}

- Molecular Weight: 258.27 g/mol ^{[1][2]}

- Key Functionality: Primary Amine (donor), Nitro group (acceptor), Ether linkage (flexible hinge).^{[1][2]}

Synthesis Context for Spectral Interpretation

To accurately interpret the spectra, one must understand the sample's origin.^{[1][2]} This compound is typically synthesized via a nucleophilic aromatic substitution (

) of tyramine on 1-fluoro-4-nitrobenzene under basic conditions (

in DMF or DMSO).^{[1][2]}

Common Impurities to Monitor:

- Residual Solvent: DMF (peaks at 2.89, 2.73, 7.96 ppm in NMR).^{[1][2]}
- Starting Material: Unreacted 1-fluoro-4-nitrobenzene (distinct multiplets).^{[1][2]}
- Side Products: N-arylation products (if the amine is not protected or present in excess).^{[1][2]}

Mass Spectrometry (ESI-MS)

Mass spectrometry is the primary method for rapid validation of the molecular ion.^{[1][2]}

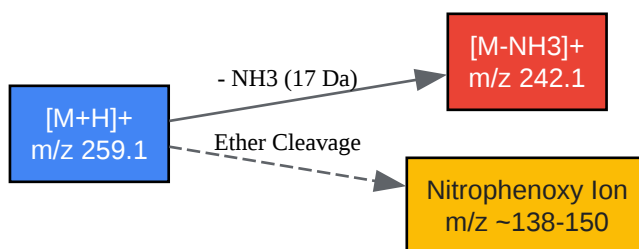
Experimental Parameters

- Ionization Source: Electrospray Ionization (ESI)^{[1][2]}
- Mode: Positive Ion Mode ()
- Solvent: Methanol/Water + 0.1% Formic Acid^{[1][2]}

Data Analysis

Ion Identity	m/z (Calc)	m/z (Obs)	Description
	259.11	259.1	Protonated molecular ion (Base Peak).[1][2]
	281.09	281.1	Sodium adduct (common in glass/salt contamination).[1][2]
	242.08	242.1	Loss of ammonia (characteristic of primary amines).[1][2]
	150.02	150.0	Cleavage of ether; nitrophenoxy fragment.[1][2]

Fragmentation Pathway (DOT Visualization)[1][2]



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Figure 1: Proposed ESI-MS fragmentation pathway showing the characteristic loss of ammonia.

Infrared Spectroscopy (FT-IR)

IR analysis confirms the presence of the nitro group and the integrity of the ether linkage.[1][2]

Sample Preparation[1][2][3]

- Method: ATR (Attenuated Total Reflectance) on neat solid or KBr pellet.[1][2]
- Target State: Hydrochloride salt (most stable form).[1][2]

Key Absorbance Bands

Functional Group	Wavenumber ()	Intensity	Assignment
Amine ()	3200 - 3400	Broad/Med	N-H stretching (broadened by H-bonding in salt).[1][2]
Aromatic C-H	3000 - 3100	Weak	stretching.[1][2]
Nitro ()	1515 - 1525	Strong	Asymmetric stretch.[1][2]
Nitro ()	1340 - 1350	Strong	Symmetric stretch.[1][2]
Ether (C-O-C)	1240 - 1260	Strong	Aryl ether asymmetric stretch.[1][2]
Alkyl C-H	2850 - 2950	Medium	Methylene () stretching.[1][2]

Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof.[1][2] The spectrum is characterized by two distinct aromatic systems and a standard ethylamine side chain.[1][2]

Experimental Protocol

- Solvent: DMSO-

(Preferred for solubility of the HCl salt).[1][2]

- Frequency: 400 MHz or higher.
- Reference: TMS (0.00 ppm) or DMSO residual peak (2.50 ppm).[1][2]

NMR Data (400 MHz, DMSO-)

Note: Chemical shifts (

) are reported relative to TMS.

Position	(ppm)	Multiplicity	Integration	Coupling ()	Assignment
	8.0 - 8.2	Broad s	3H	-	Ammonium protons (exchanges w/). [1] [2]
Ar-H (Nitro)	8.24	Doublet	2H	9.0 Hz	Protons ortho to (Ring A). [1] [2]
Ar-H (Ether)	7.15	Doublet	2H	9.0 Hz	Protons meta to (Ring A). [1] [2]
Ar-H (Alkyl)	7.30	Doublet	2H	8.5 Hz	Protons meta to Ether (Ring B). [1] [2]
Ar-H (Ether)	7.08	Doublet	2H	8.5 Hz	Protons ortho to Ether (Ring B). [1] [2]
-N	3.00 - 3.10	Multiplet	2H	-	Methylene adjacent to Nitrogen. [1] [2]
Ar-	2.85 - 2.95	Triplet	2H	7.5 Hz	Benzylic methylene. [1] [2]

Interpretation Logic:

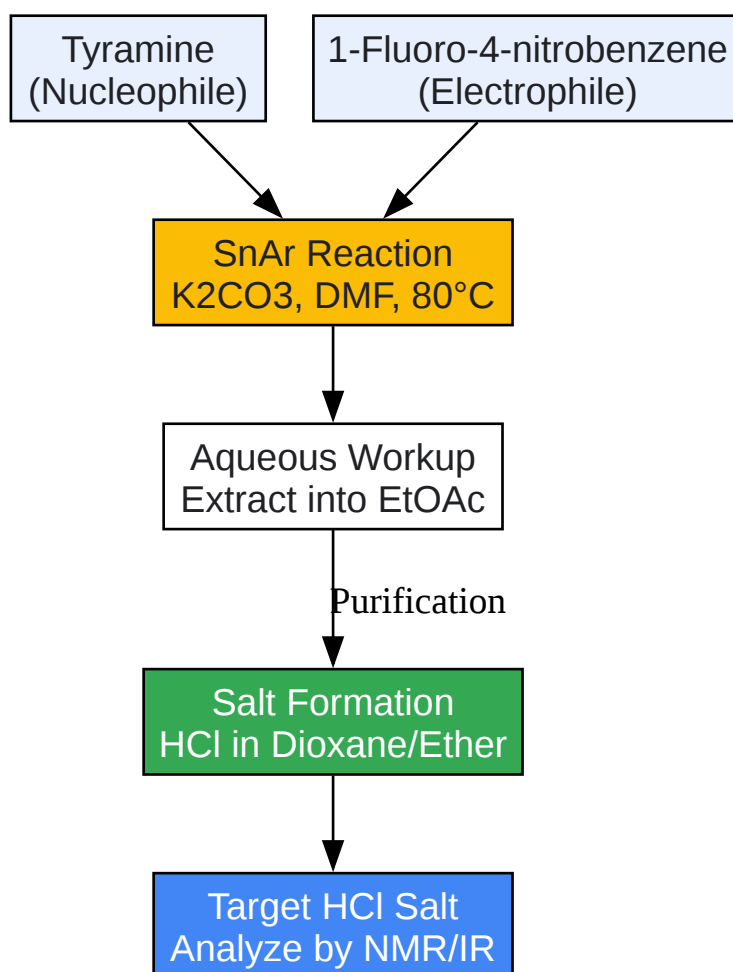
- Aromatic Region (7.0 - 8.3 ppm): The molecule contains two para-substituted benzene rings.
[1][2]
 - The Nitro ring is strongly electron-withdrawing, shifting its ortho protons downfield to ~8.24 ppm.[1][2]
 - The Ether oxygen is electron-donating, shielding the protons ortho to it (on both rings) to ~7.0 - 7.15 ppm.[1][2]
- Aliphatic Region (2.8 - 3.1 ppm): The ethylamine chain appears as two coupled triplets (or multiplets in DMSO due to solvent viscosity/salt effects).[1][2]

NMR Data (100 MHz, DMSO-)

(ppm)	Carbon Type	Assignment
163.2		Ether carbon (Nitro ring).[1][2]
154.5		Ether carbon (Ethylamine ring).[1][2]
142.1		C-Nitro ([1][2])
134.0		C-Alkyl ([1][2])
130.5		Aromatic CH (Ethylamine ring).[1][2]
126.3		Aromatic CH (Nitro ring, ortho to [1][2])
120.1		Aromatic CH (Ethylamine ring, ortho to O).[1][2]
117.8		Aromatic CH (Nitro ring, ortho to O).[1][2]
40.2		(often obscured by DMSO).[1][2]
32.5		.

Synthesis & Workflow Visualization

The following diagram outlines the logical flow from starting materials to the final characterized salt, highlighting the critical purification step that ensures spectroscopic purity.



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Figure 2: Synthetic workflow for **2-(4-(4-Nitrophenoxy)phenyl)ethanamine** via nucleophilic aromatic substitution.

References

- Scanlan, T. S., et al. (2004).[1][2] "3-Iodothyronamine is an endogenous and rapid-acting derivative of thyroid hormone." [1][2] Nature Medicine, 10(6), 638-642.[1][2] [Link](#)
- Chiellini, G., et al. (2012).[1][2] "Synthesis and biological activity of novel thyronamine analogues." European Journal of Medicinal Chemistry, 54, 137-148.[1][2] [Link](#)
- Hart, M. E., et al. (2006).[1][2] "Trace amine-associated receptor agonists: synthesis and evaluation of thyronamines and related analogues." Journal of Medicinal Chemistry, 49(3), 1101-1112.[1][2] [Link](#)

- Bunzow, J. R., et al. (2001).[1][2] "Amphetamine, 3,4-methylenedioxymethamphetamine, lysergic acid diethylamide, and metabolites of the catecholamine neurotransmitters are agonists of a rat trace amine receptor." [1][2] Molecular Pharmacology, 60(6), 1181-1188.[1][2] [Link](#)

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Sources

- 1. Tyramine | C₈H₁₁NO | CID 5610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Tyramine (FDB000433) - FooDB [foodb.ca]
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